

Application Notes and Protocols for 3-Ethylazetidin-3-ol Hydrochloride

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Compound of Interest

Compound Name: 3-Ethylazetidin-3-ol hydrochloride

Cat. No.: B1359736

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **3-Ethylazetidin-3-ol hydrochloride** (CAS No. 935668-00-1). The information herein is compiled from various supplier data and safety information for structurally related compounds. Researchers should always consult a comprehensive Safety Data Sheet (SDS) from their supplier and perform a thorough risk assessment before use.

Product Information and Physical Properties

3-Ethylazetidin-3-ol hydrochloride is a specialty chemical, often used as a building block in medicinal chemistry and drug discovery. Its azetidine ring system is a valuable scaffold for the synthesis of novel therapeutic agents.

Table 1: Physical and Chemical Properties of **3-Ethylazetidin-3-ol Hydrochloride**

Property	Value	Source/Comment
CAS Number	935668-00-1	-
Molecular Formula	C ₅ H ₁₂ ClNO	-
Molecular Weight	137.61 g/mol	-
Appearance	White to off-white solid	Generic supplier data
Melting Point	Data not available	-
Boiling Point	Data not available	-
Solubility	Data not available. Likely soluble in water and polar organic solvents like methanol and DMSO.	Inferred from similar hydrochloride salts of small amine-containing molecules.
Purity	≥97%	Typical purity from commercial suppliers.

Safety, Handling, and Storage Procedures

While a specific Safety Data Sheet (SDS) for **3-Ethylazetidin-3-ol hydrochloride** is not widely available, data for structurally similar compounds suggest that it should be handled with care in a laboratory setting. The following procedures are recommended.

Hazard Identification and Personal Protective Equipment (PPE)

Based on predicted GHS classifications for similar compounds, **3-Ethylazetidin-3-ol hydrochloride** may be classified as follows:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Personal Protective Equipment (PPE) required:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A standard laboratory coat.
- Respiratory Protection: In case of insufficient ventilation or when handling large quantities, a NIOSH-approved respirator for organic vapors and particulates is recommended.

Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid inhalation of dust.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.

Storage Procedures

- Short-term Storage (1-2 weeks): Store at room temperature (20-25°C) in a dry, well-ventilated area.
- Long-term Storage (months to years): For extended stability, it is recommended to store the compound at -20°C.
- Keep the container tightly sealed to prevent moisture absorption, as hydrochloride salts can be hygroscopic.
- Store away from strong oxidizing agents.

Experimental Protocols

The following is a representative, hypothetical experimental protocol for the use of **3-Ethylazetidin-3-ol hydrochloride** in a common synthetic transformation, such as an N-acylation reaction. This protocol is for illustrative purposes only and should be adapted and optimized for specific research needs.

Representative N-Acylation of 3-Ethylazetidin-3-ol

Objective: To synthesize N-acetyl-3-ethylazetidin-3-ol.

Materials:

- **3-Ethylazetidin-3-ol hydrochloride**
- Triethylamine (Et₃N)
- Acetyl chloride (AcCl)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Separatory funnel
- Rotary evaporator

Procedure:

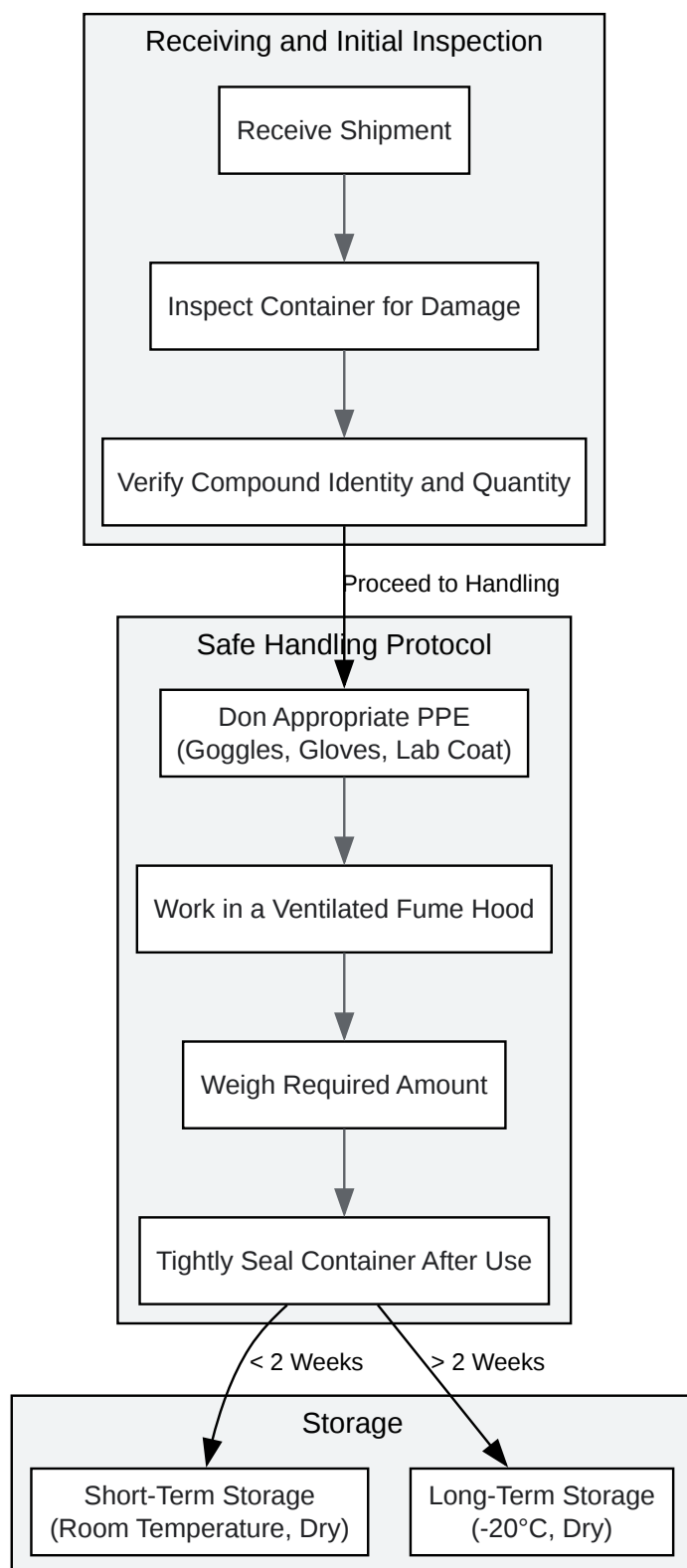
- **Reaction Setup:** In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve **3-Ethylazetidin-3-ol hydrochloride** (1.0 eq) in anhydrous

dichloromethane.

- **Base Addition:** Cool the solution to 0°C using an ice bath. Add triethylamine (2.2 eq) dropwise to the stirred solution. The triethylamine serves to neutralize the hydrochloride salt and the HCl generated during the reaction.
- **Acylation:** While maintaining the temperature at 0°C, add acetyl chloride (1.1 eq) dropwise via a dropping funnel over a period of 15 minutes.
- **Reaction Monitoring:** Allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Workup:** Once the reaction is complete, quench the reaction by slowly adding water. Transfer the mixture to a separatory funnel.
- **Extraction:** Wash the organic layer sequentially with saturated aqueous NaHCO₃ solution and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel to yield the pure N-acetyl-3-ethylazetidin-3-ol.

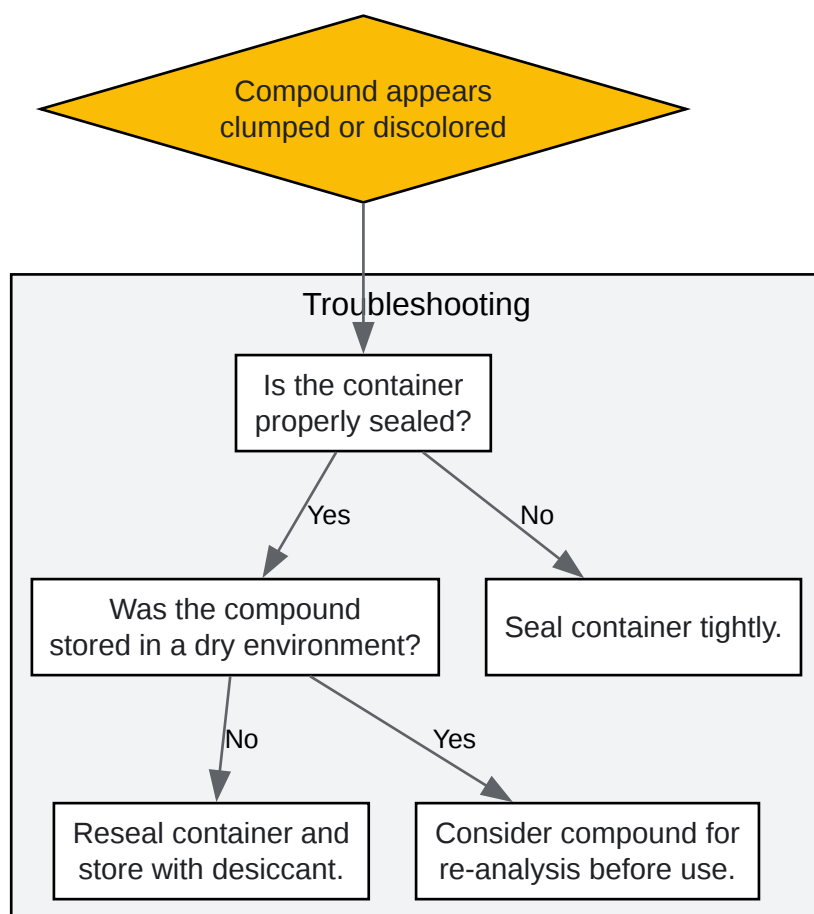
Visualized Workflows

The following diagrams illustrate the recommended handling and storage procedures and a decision-making process for troubleshooting storage issues.



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Caption: Workflow for Receiving, Handling, and Storing **3-Ethylazetidin-3-ol Hydrochloride**.



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Caption: Decision Tree for Troubleshooting Storage Issues.

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